

Development of Droxinavir Hydrochloride resistant viral strains

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Droxinavir Hydrochloride*

Cat. No.: *B1670965*

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It is important to note that "**Droxinavir Hydrochloride**" does not appear to be a recognized pharmaceutical agent in the provided search results. The name is likely a typographical error, and the intended drugs may be the antiretroviral medications Doravirine or Darunavir, both of which are used in the treatment of HIV-1. This guide provides a comparative analysis of the development of viral resistance to these two drugs.

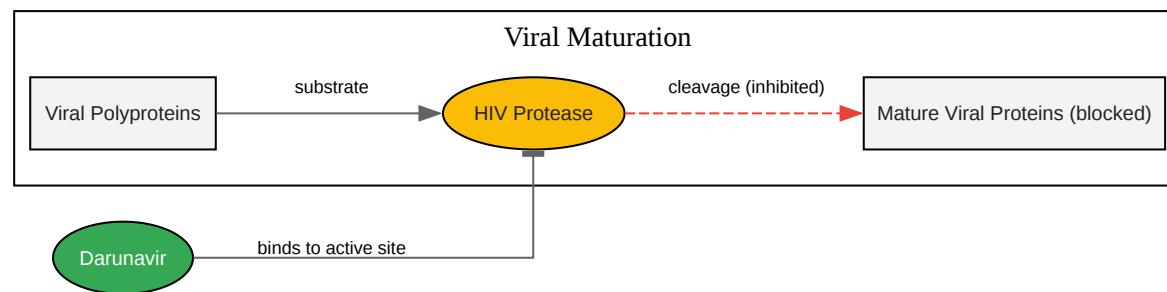
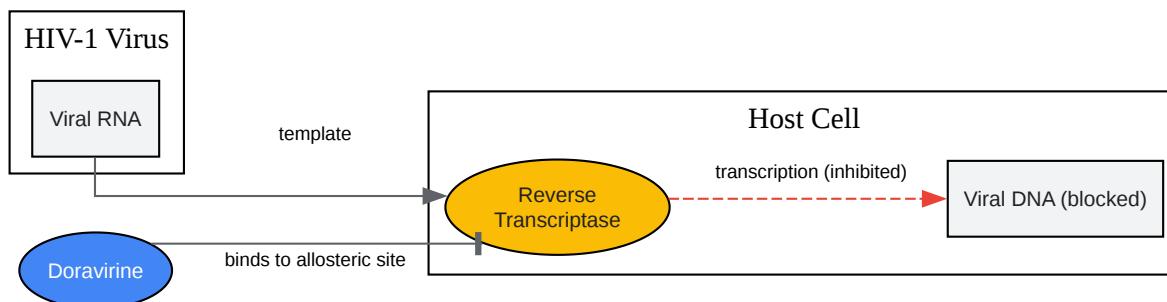
Comparison of Resistance Development: Doravirine vs. Darunavir

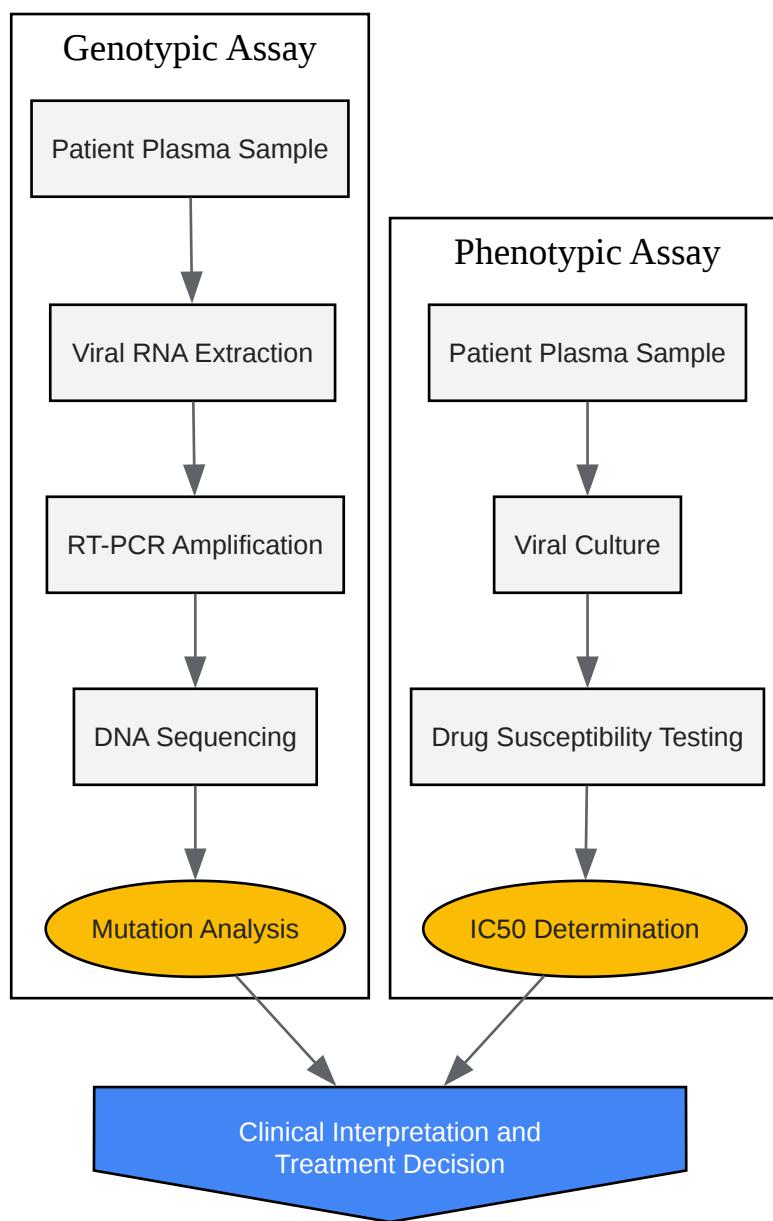
This guide offers a detailed comparison of Doravirine and Darunavir, focusing on their mechanisms of action, resistance profiles, and the experimental methods used to assess viral resistance.

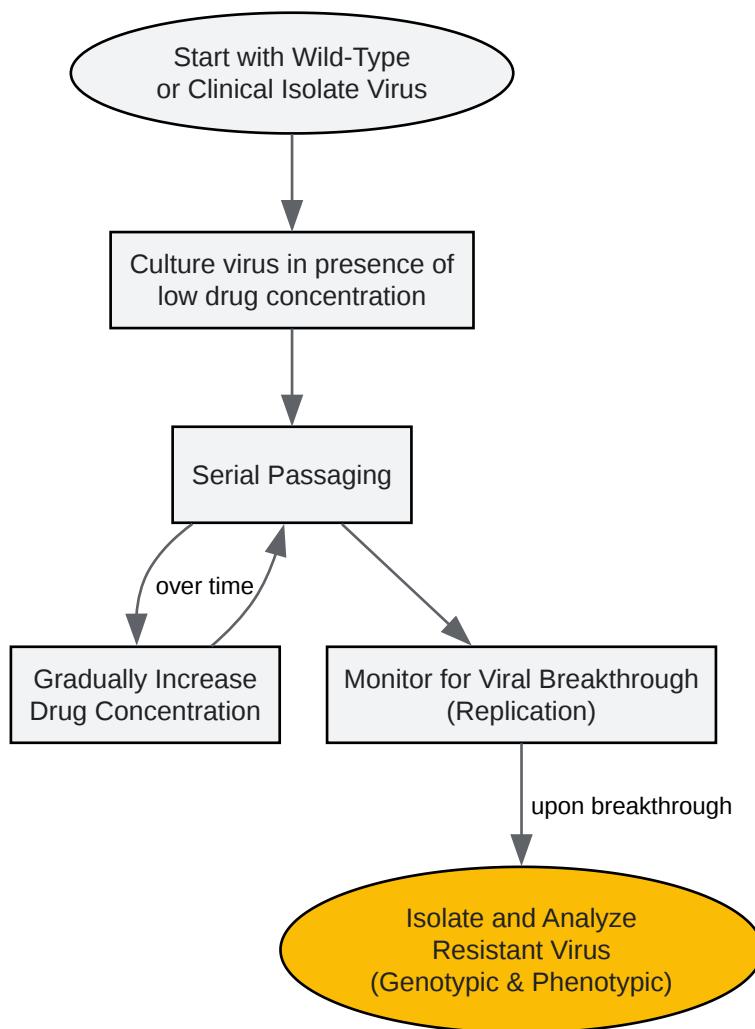
Mechanism of Action

Doravirine

Doravirine is a non-nucleoside reverse transcriptase inhibitor (NNRTI).^{[1][2][3]} It binds to a non-catalytic site on the HIV-1 reverse transcriptase enzyme, an essential enzyme for the conversion of viral RNA into DNA.^{[4][5]} This binding induces a conformational change in the enzyme, inhibiting its function and thereby preventing the virus from replicating.^[4] Doravirine's flexible binding allows it to be effective against some viral strains that have developed resistance to other NNRTIs.^[4]







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References

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- To cite this document: BenchChem. [Development of Droxinavir Hydrochloride resistant viral strains]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670965#development-of-droxinavir-hydrochloride-resistant-viral-strains]

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